

Ethyl Propyl Ether: A Comprehensive Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl propyl ether*

Cat. No.: B1330382

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data for **ethyl propyl ether** (CAS No. 628-32-0). The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on clear data presentation, detailed experimental methodologies, and visual representations of key safety protocols and information.

Chemical Identification and Physical Properties

Ethyl propyl ether is a colorless, volatile liquid with a characteristic ether-like odor.[1][2][3] It is less dense than water, and its vapors are heavier than air, posing a potential hazard in poorly ventilated or low-lying areas.[1][2][3]

Table 1: Chemical Identifiers and Names

Identifier	Value
CAS Number	628-32-0[4]
Molecular Formula	C5H12O[4]
Synonyms	1-Ethoxypropane, Ethyl n-propyl ether, Propyl ethyl ether[1]

| UN Number | 2615[2] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	88.15 g/mol [2]
Appearance	Colorless liquid with an ether-like odor[2][3]
Boiling Point	63.2 °C[5]
Melting Point	-127.5 °C[5]
Flash Point	< -20°C (< -4°F)[1][5]
Vapor Pressure	180.59 mmHg[5]
Density	0.7330 g/cm ³ at 20 °C[5]
Solubility in Water	Soluble[1]

| Vapor Density | Heavier than air[2][3] |

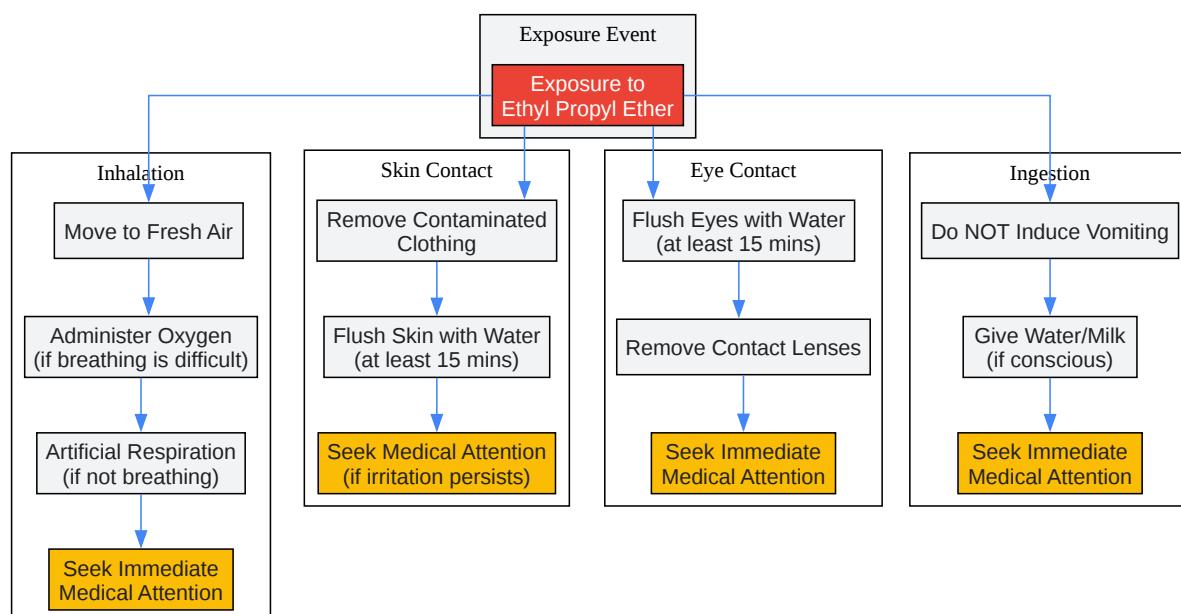
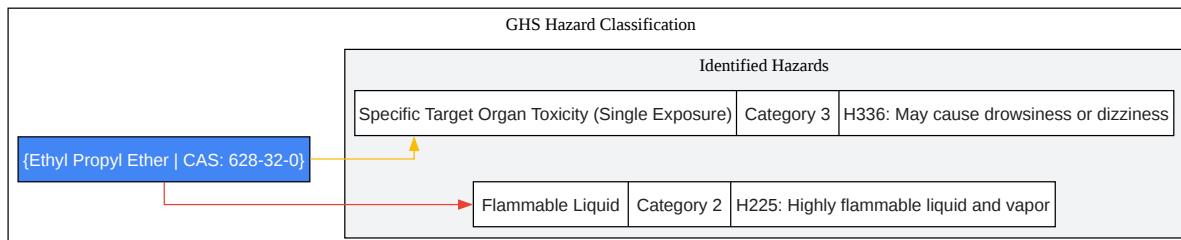
Hazard Identification and GHS Classification

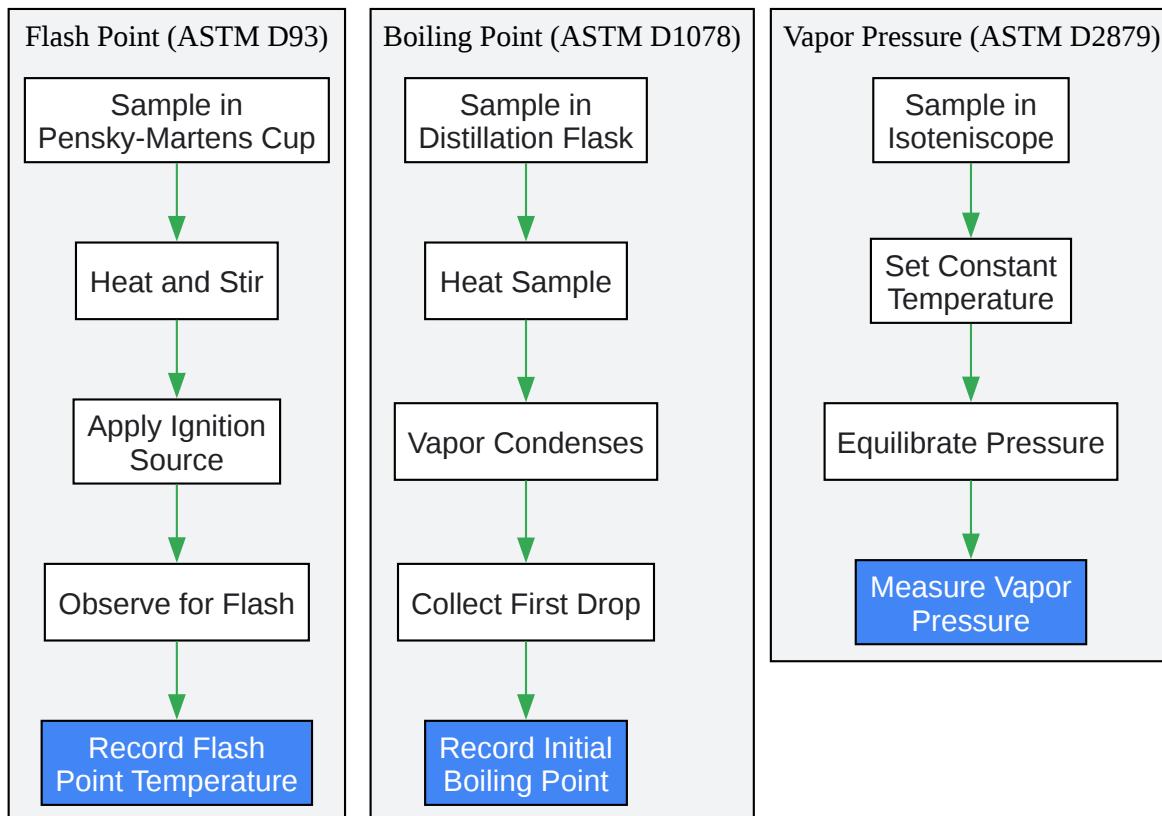
Ethyl propyl ether is classified as a highly flammable liquid and vapor. It may also cause drowsiness or dizziness. While specific data on oral and dermal toxicity for **ethyl propyl ether** is limited, it is prudent to handle it with care, considering the potential for irritation.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor [2]

| Specific target organ toxicity — Single exposure (Narcotic effects) | 3 | H336: May cause drowsiness or dizziness[2] |



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 3. ASTM D2879 - eralytics eralytics.com

- 4. store.astm.org [store.astm.org]
- 5. ehs.yale.edu [ehs.yale.edu]
- To cite this document: BenchChem. [Ethyl Propyl Ether: A Comprehensive Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330382#safety-data-sheet-sds-for-ethyl-propyl-ether]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com